

disinfecting gypsum dental casts with Chloramine-T

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Compound Focus: Chloramine-T hydrate

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Antimicrobial Efficacy of Chloramine-T in Gypsum

The primary goal of adding CHT is to achieve bulk disinfection of the dental cast, effectively mitigating the risk of cross-contamination between the clinic and laboratory [1] [2]. The antimicrobial effect is concentration-dependent, with 0.5% w/w showing superior performance.

The table below summarizes the quantitative findings from a study that evaluated the zone of inhibition against *Candida albicans* for different CHT concentrations [1] [3]:

CHT Concentration (w/w)	Mean Zone of Inhibition (mm)	Standard Deviation (mm)	Antimicrobial Efficacy
0% (Control)	0.00	0.00	None
0.1%	0.70	±1.05	Low
0.25%	2.70	±2.35	Moderate
0.5%	20.80	±1.68	High

Statistical analysis (one-way ANOVA, $p < 0.05$) confirmed that the differences between all groups were significant, establishing 0.5% as the most effective concentration for creating a self-disinfecting dental stone [1].

Experimental Protocol for Incorporation and Testing

For researchers aiming to replicate or build upon these findings, the following detailed methodologies are provided.

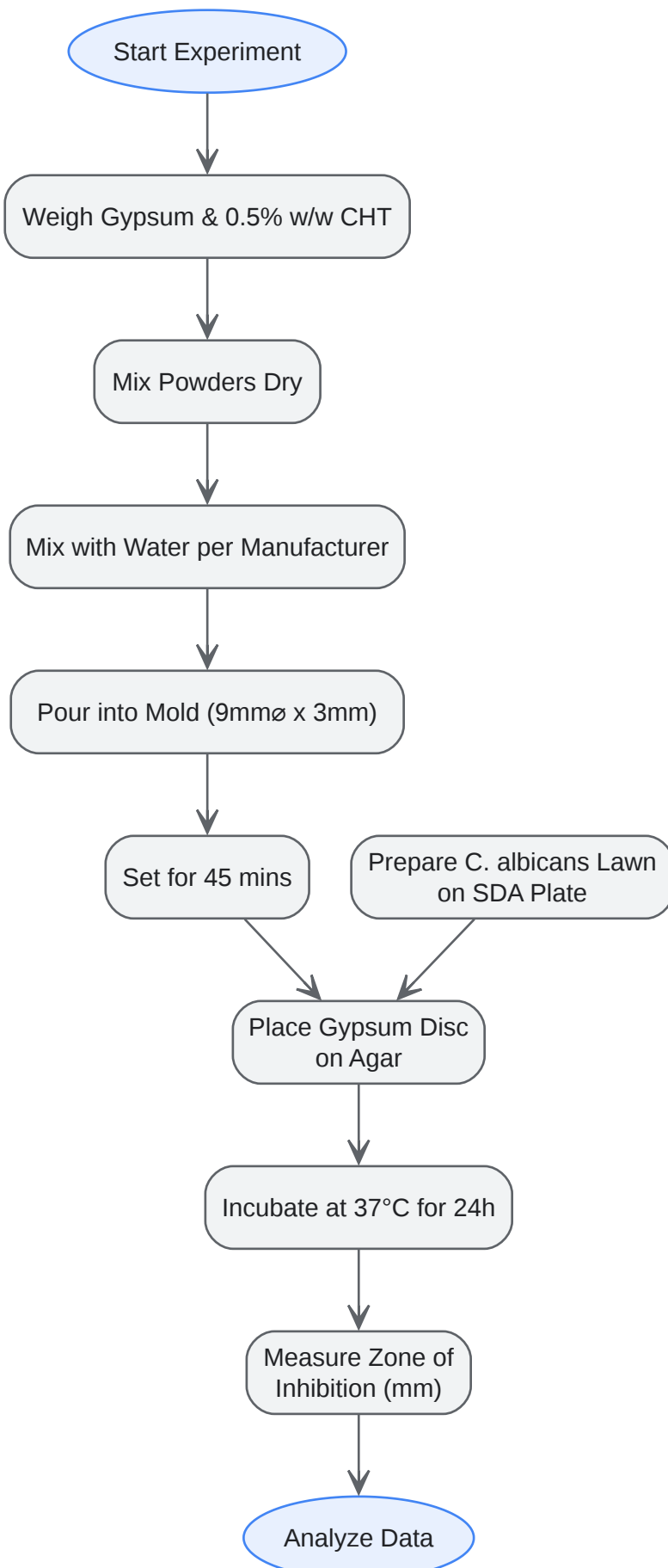
Protocol 1: Fabrication of CHT-incorporated Gypsum Discs for Antimicrobial Testing

This protocol is used to create samples for evaluating antimicrobial activity via the Kirby-Bauer method [1] [3].

- **Primary Objective:** To determine the antimicrobial efficacy of CHT-incorporated Type III gypsum against *C. albicans*.
- **Materials:**
 - Type III gypsum (e.g., Kalstone, Kalabhai)
 - Chloramine-T trihydrate powder
 - Digital weighing scale (e.g., Sartorius, accuracy 0.001g)
 - Custom mold (9 mm diameter, 3 mm thickness)
 - Sabouraud Dextrose Agar (SDA) plates
 - Culture of *Candida albicans*
- **Sample Fabrication:**
 - **Weighing:** Weigh 10g of Type III gypsum powder. Separately, weigh CHT powder to achieve the desired w/w concentration (0.050g for 0.5%, 0.025g for 0.25%, etc.) [1].
 - **Mixing:** Manually mix the gypsum and CHT powders in a dry state to ensure a homogeneous distribution of the disinfectant [1].
 - **Mixing with Water:** Add the powder mixture to water according to the manufacturer's specified water-powder ratio and mix mechanically [1] [4].
 - **Pouring and Setting:** Pour the mixture into the mold, clamp it, and allow it to set for 45 minutes before retrieving the samples [1].
- **Antimicrobial Testing (Kirby-Bauer Method):**
 - **Culture Preparation:** Culture *C. albicans* in Sabouraud Dextrose Broth until turbidity matches a 0.5 McFarland standard [1].

- **Lawn Culture:** Evenly lawn the microbial suspension onto SDA plates using a sterile cotton swab [1].
- **Incubation:** Place the fabricated gypsum discs onto the inoculated agar plates. Incubate the plates at 37°C for 24 hours [1].
- **Measurement:** Measure the zone of inhibition (the clear halo around the disc) using digital calipers along two perpendicular diameters. Record the average as the result [1].

The workflow for this testing protocol is as follows:



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Protocol 2: Evaluating the Effect of CHT on Physical Properties of Gypsum

It is crucial to verify that the added disinfectant does not adversely affect the gypsum's physical properties. This protocol assesses setting time and abrasion resistance [5].

- **Primary Objective:** To evaluate the effect of 0.5% w/w CHT on the setting time and abrasion resistance of Type III gypsum.
- **Materials:**
 - Vicat needle apparatus (e.g., AIMIL Ltd.)
 - Two-body wear test apparatus
 - Digital weighing machine
 - Vacuum mixer
- **Setting Time Test:**
 - **Sample Preparation:** Prepare gypsum mixes with and without (control) 0.5% w/w CHT, using the standard water-powder ratio [5].
 - **Testing:** Use the Vicat apparatus according to standard specifications (e.g., IS: 5513) to determine the initial setting time [5].
 - **Analysis:** Compare the setting time of the experimental group with the control group.
- **Abrasion Resistance Test:**
 - **Sample Preparation:** Fabricate disc-shaped samples (e.g., 15mm diameter, 3mm thickness) from gypsum with and without 0.5% w/w CHT [5].
 - **Testing:** Subject the samples to a two-body wear test. Record the pre-weight and post-weight of the samples to measure material loss [5].
 - **Analysis:** Compare the weight loss and abrasion resistance between the control and experimental groups.

Impact on Key Physical Properties of Gypsum

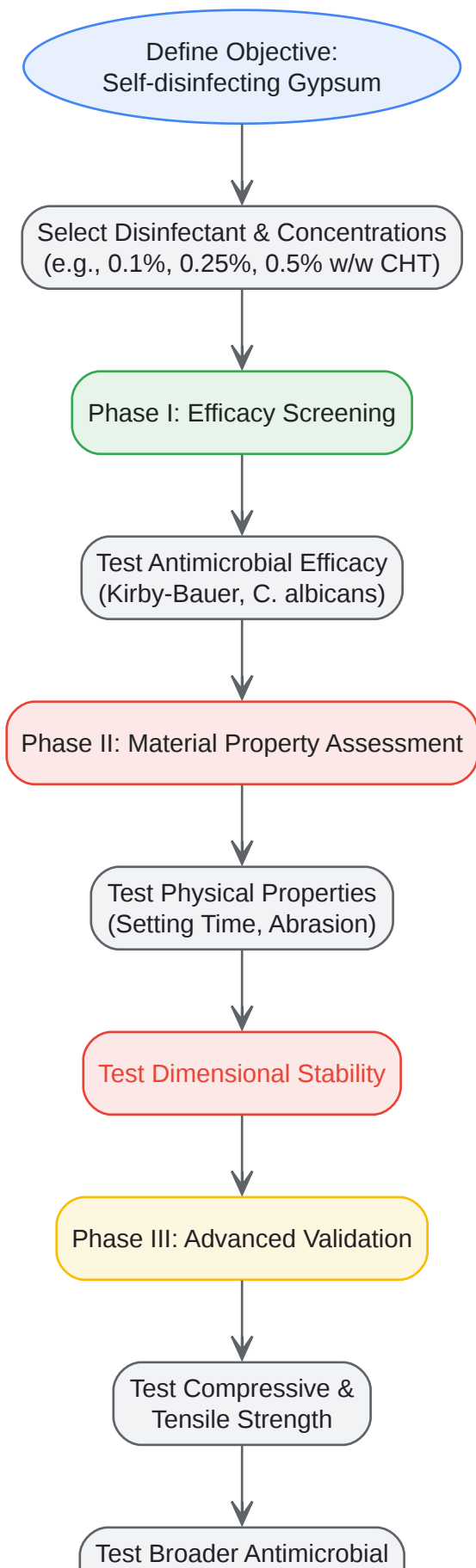
The incorporation of a disinfectant must not render the gypsum unsuitable for its intended use. Research on 0.5% w/w CHT shows the following effects on Type III gypsum:

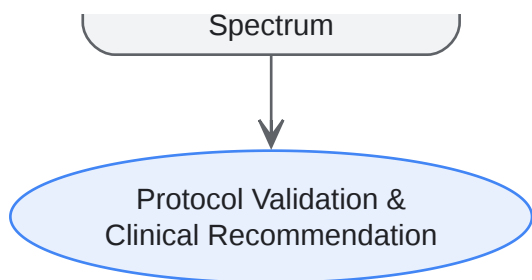
Physical Property	Effect of 0.5% w/w CHT	Clinical/Research Significance
Setting Time	Minimal increase (0.08 seconds), not clinically significant [5]	No impact on clinical manipulation workflow.
Abrasion Resistance	No statistically significant difference from control [5]	Maintains surface durability for handling and articulation.
Dimensional Stability	Not directly tested for CHT. However, one study showed other disinfectants (e.g., Sodium Hypochlorite) caused significant dimensional change [4].	Critical gap for future research. Requires verification for CHT.

Recommended Application Notes for Researchers

- **Optimal Concentration:** The evidence strongly supports the use of **0.5% w/w Chloramine-T** for effective self-disinfection of Type III gypsum against *C. albicans* [1] [3].
- **Material Compatibility:** Preliminary results indicate that this concentration does not adversely affect setting time or abrasion resistance in a clinically meaningful way, making it promising for practical application [5].
- **Critical Research Gaps:** Before clinical adoption, further investigation is mandatory. Key areas include:
 - **Broader Antimicrobial Spectrum:** Testing efficacy against other pathogens like bacteria (e.g., *E. coli*, *S. aureus*) and viruses [1] [2].
 - **Comprehensive Property Analysis:** Evaluating the impact on critical properties such as **compressive strength, surface hardness, and dimensional stability** [2] [4]. The potential for dimensional change is a particular concern based on studies of other disinfectants [4].
 - **Long-term Stability:** Assessing the shelf-life of the CHT-gypsum admixture and the longevity of its antimicrobial effect.

The following diagram outlines the critical pathway for developing and validating a self-disinfecting gypsum product:





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